

Tofenacin Stability and Storage: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Tofenacin

Cat. No.: B095592

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Introduction

Tofenacin is an antidepressant drug with a tricyclic-like structure that functions as a serotonin-norepinephrine reuptake inhibitor (SNRI). It is also the major active metabolite of the muscle relaxant orphenadrine and is thought to contribute to orphenadrine's antidepressant effects.^[1] Due to its therapeutic potential, understanding the stability profile and appropriate storage conditions of **tofenacin** is critical for ensuring its quality, efficacy, and safety in research and development settings.

These application notes provide a comprehensive overview of **tofenacin**'s stability under various conditions and offer detailed protocols for its handling and storage. The information presented herein is compiled from available scientific literature on **tofenacin** and structurally related compounds.

Chemical and Physical Properties

Property	Value
Chemical Name	N-methyl-2-[(2-methylphenyl)(phenyl)methoxy]ethanamine
Molecular Formula	C ₁₇ H ₂₁ NO
Molecular Weight	255.36 g/mol [2]
Appearance	Solid (form may vary)
CAS Number	15301-93-6

Recommended Storage Conditions

Proper storage is essential to maintain the integrity of **tofenacin**. The following conditions are recommended for routine storage of **tofenacin** and its formulations.

Condition	Solid Form	Solutions
Temperature	Controlled Room Temperature (20-25°C)	Short-term (≤ 24 hours): 2-8°C Long-term: ≤ -20°C
Humidity	Store in a dry place, protected from moisture.	N/A
Light	Protect from light. Store in amber vials or light-resistant containers.	Protect from light. Use amber vials or wrap containers in foil.
Atmosphere	Store in a well-sealed container.	For long-term storage, consider purging with an inert gas (e.g., nitrogen, argon) before sealing to minimize oxidation.

Stability Profile of Tofenacin

Detailed stability studies on **tofenacin** are not extensively available in the public domain. However, based on its chemical structure (a tertiary amine and an ether linkage) and its relation

to orphenadrine and other tricyclic antidepressants, the following degradation pathways can be anticipated.

Hydrolytic Degradation

Hydrolysis is a potential degradation pathway for the ether linkage in **tofenacin**, particularly under acidic or basic conditions, which could lead to the formation of 2-methylbenzhydrol and N-methylethanolamine. The rate of hydrolysis is expected to be pH and temperature-dependent.

Oxidative Degradation

The tertiary amine group in **tofenacin** is susceptible to oxidation, which can lead to the formation of N-oxide derivatives. The presence of oxygen, metal ions, and exposure to light can accelerate oxidative degradation.

Photodegradation

Tofenacin, like other tricyclic antidepressants, may be sensitive to light.^{[3][4][5][6][7]}

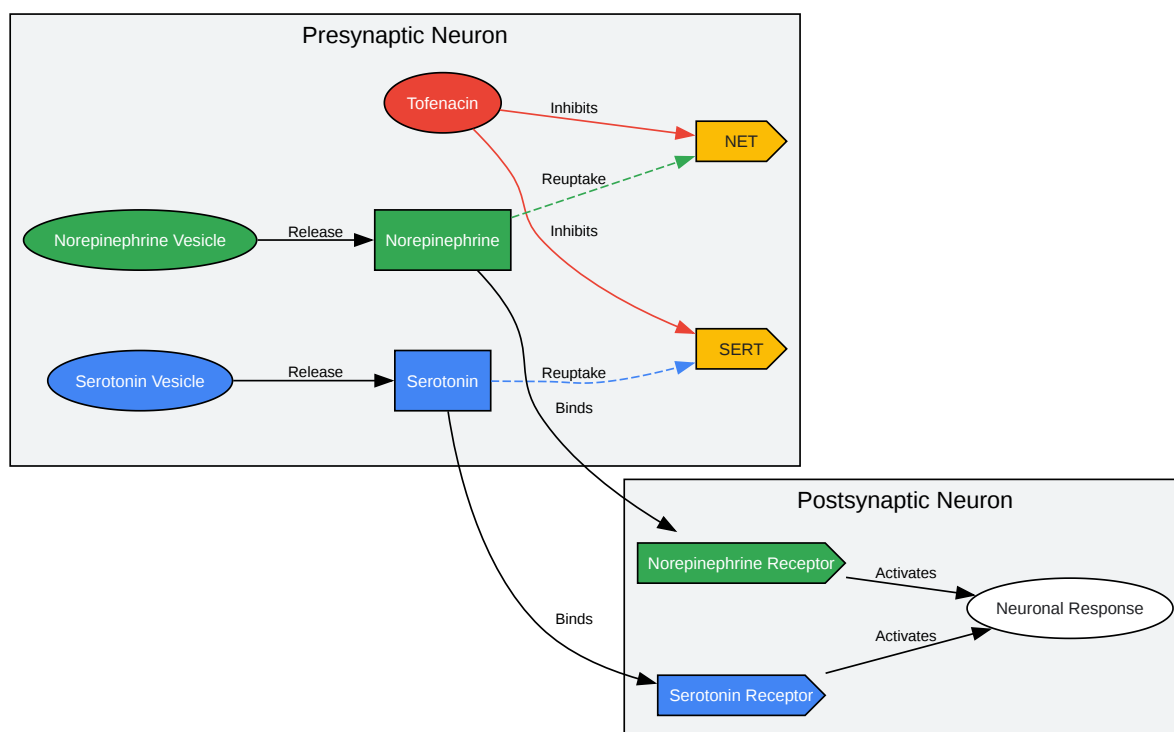
Photodegradation can lead to a variety of degradation products through complex reaction pathways, potentially involving cleavage of the ether bond and modifications to the aromatic rings.

Thermal Degradation

Elevated temperatures can accelerate both hydrolytic and oxidative degradation pathways. The tertiary amine functional group may also be susceptible to thermal decomposition.^{[8][9][10][11]}

Signaling Pathway of Tofenacin

As a serotonin-norepinephrine reuptake inhibitor (SNRI), **tofenacin**'s primary mechanism of action is to block the serotonin transporter (SERT) and the norepinephrine transporter (NET). This inhibition leads to an increased concentration of these neurotransmitters in the synaptic cleft, thereby enhancing serotonergic and noradrenergic neurotransmission.^{[1][12][13]}



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Figure 1: **Tofenacin's** Mechanism of Action.

Experimental Protocols

The following are generalized protocols for conducting forced degradation studies on **tofenacin**. These should be adapted based on the specific formulation and analytical method used.

Forced Degradation Studies Workflow



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